

A Technical Guide to the Biosynthesis and Physicochemical Properties of Endophenazine A

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction: **Endophenazine A** is a naturally occurring phenazine derivative produced by various microorganisms, notably Streptomyces anulatus.[1] As a member of the terpenoid phenazine class, it exhibits significant antimicrobial activity against a range of Gram-positive bacteria and fungi, marking it as a compound of interest for drug discovery and development.
[2] This document provides a concise overview of the biosynthesis of **Endophenazine A**, its fundamental physicochemical properties, and the experimental methodologies employed for its production and isolation. While specific thermochemical data such as enthalpy of formation and Gibbs free energy are not extensively documented in publicly available literature, this guide consolidates the existing knowledge on its characterization.

Physicochemical Properties of Endophenazine A

The basic molecular and physical properties of **Endophenazine A** are summarized below. This data is crucial for its identification and for the design of analytical and purification protocols.



Property	Value	Source
Molecular Formula	C18H16N2O2	[1][3]
Molar Mass	292.338 g·mol⁻¹	[1]
IUPAC Name	9-(3-methylbut-2- enyl)phenazine-1-carboxylic acid	[1]
PubChem CID	10039975	[3]
CAS Number	86125-71-5	[1]

Biosynthesis of Endophenazine A

Endophenazine A is a hybrid molecule derived from two primary metabolic pathways: the shikimate pathway, which produces the phenazine core, and the 2-methyl-D-erythritol-4-phosphate (MEP) pathway, which provides the isoprenoid side chain.[2][4]

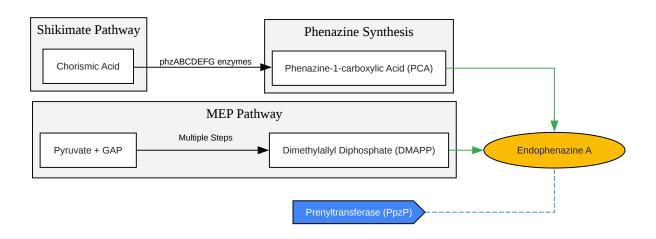
The key precursors for the biosynthesis of **Endophenazine A** are:

- Phenazine-1-carboxylic acid (PCA): This phenazine core is synthesized from chorismic acid, an intermediate of the shikimate pathway.[5][6]
- Dimethylallyl diphosphate (DMAPP): This isoprenoid unit is a product of the MEP pathway.[2]
 [4]

The final and committing step in the biosynthesis of **Endophenazine A** is the C-prenylation of PCA with DMAPP. This reaction is catalyzed by the enzyme prenyltransferase PpzP.[2]

Signaling Pathway Diagram





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Caption: Biosynthetic pathway of Endophenazine A.

Experimental Protocols Heterologous Production of Endophenazine A in Pseudomonas chlororaphis P3

A common method for producing **Endophenazine A** for research and development is through heterologous expression in a suitable host organism. Pseudomonas chlororaphis P3, which has an efficient native pathway for PCA synthesis, is a suitable chassis.[2]

- Strain Construction: The gene encoding the prenyltransferase PpzP from Streptomyces anulatus 9663 is introduced into P. chlororaphis P3.[2]
- Culture Conditions: The engineered P. chlororaphis strains are typically grown in Luria-Bertani (LB) broth with shaking.[2]
- Metabolic Engineering: To enhance the yield of **Endophenazine A**, metabolic engineering strategies can be employed. This may include the co-expression of rate-limiting genes such as idi (isopentenyl diphosphate isomerase) along with ppzP.[2]



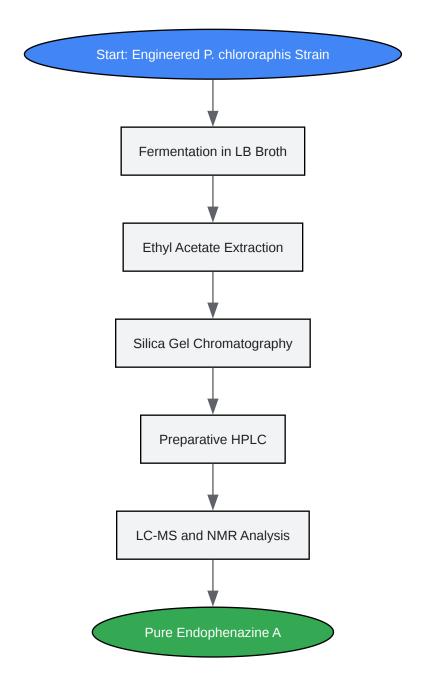
Isolation and Purification of Endophenazine A

The following is a general protocol for the isolation and purification of **Endophenazine A** from fermentation broth.

- Extraction: The fermentation broth is extracted with an organic solvent, typically ethyl acetate.[7]
- Chromatography: The crude extract is then subjected to chromatographic purification.
 - Silica Gel Chromatography: The extract is loaded onto a silica gel column and eluted with a gradient solvent system, such as ethyl acetate and hexane.
 - High-Performance Liquid Chromatography (HPLC): Fractions containing Endophenazine
 A are further purified using preparative HPLC.[7]
- Structure Elucidation: The structure of the purified compound is confirmed using spectroscopic methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[2][8]

Experimental Workflow Diagram





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Caption: Workflow for the production and purification of **Endophenazine A**.

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- To cite this document: BenchChem. [A Technical Guide to the Biosynthesis and Physicochemical Properties of Endophenazine A]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b058232#thermochemical-properties-of-endophenazine-a]

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